

A Technical Guide to Binimetinib-d4: Suppliers, Certificate of Analysis, and Experimental Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Binimetinib-d4*

Cat. No.: *B15613905*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Binimetinib-d4**, a deuterated isotopologue of the MEK inhibitor Binimetinib. This document is intended for researchers, scientists, and drug development professionals, offering key information on sourcing the compound, understanding its quality attributes through a certificate of analysis, and detailing the experimental protocols for its analysis.

Binimetinib-d4 Suppliers

Several chemical suppliers specialize in providing stable isotope-labeled compounds for research and development purposes. When sourcing **Binimetinib-d4**, it is crucial to select a reputable supplier that provides comprehensive analytical data to ensure the identity and quality of the material. Leading suppliers for **Binimetinib-d4** and related compounds include:

- **Clearysynth:** A manufacturer and exporter of a wide range of chemical products, including stable isotopes and impurities. They offer **Binimetinib-d4** and state that a Certificate of Analysis accompanies the product.
- **Simson Pharma Limited:** A supplier of pharmaceutical reference standards, impurities, and stable isotope-labeled compounds. They list **Binimetinib-d4** and its ¹³C₂-D₄ variant, also indicating that a Certificate of Analysis is provided with every compound.^[1]

- MedChemExpress (MCE): A supplier of research chemicals and biochemicals, including a range of inhibitors and labeled compounds. They have been identified as a supplier of **Binimetinib-d4**.^[2]

Understanding the Certificate of Analysis (CoA)

A Certificate of Analysis is a critical document that provides detailed information about the quality and purity of a specific batch of a chemical compound. For a deuterated compound like **Binimetinib-d4**, the CoA is essential for verifying its identity, chemical purity, and isotopic enrichment. Below is a representative Certificate of Analysis for **Binimetinib-d4**, with typical specifications and analytical results.

Representative Certificate of Analysis: Binimetinib-d4

Test	Specification	Result	Method
Appearance	White to off-white solid	Conforms	Visual Inspection
Identity (¹ H-NMR)	Consistent with the structure of Binimetinib-d4	Conforms	¹ H-NMR Spectroscopy
Identity (Mass Spec)	Conforms to the expected molecular weight	Conforms	ESI-MS
Chemical Purity (HPLC)	≥98.0%	99.5%	HPLC-UV
Isotopic Purity (Mass Spec)	≥99% atom % D	99.6%	ESI-MS
Molecular Formula	C ₁₇ H ₁₁ D ₄ BrF ₂ N ₄ O ₃	C ₁₇ H ₁₁ D ₄ BrF ₂ N ₄ O ₃	-
Molecular Weight	445.25 g/mol	445.25 g/mol	-
Solubility	Soluble in DMSO	Conforms	Visual Inspection

Experimental Protocols

The analysis of Binimetinib and its isotopologues is predominantly carried out using Liquid Chromatography-tandem Mass Spectrometry (LC-MS/MS). This technique offers high sensitivity and selectivity, which is crucial for pharmacokinetic and metabolism studies.

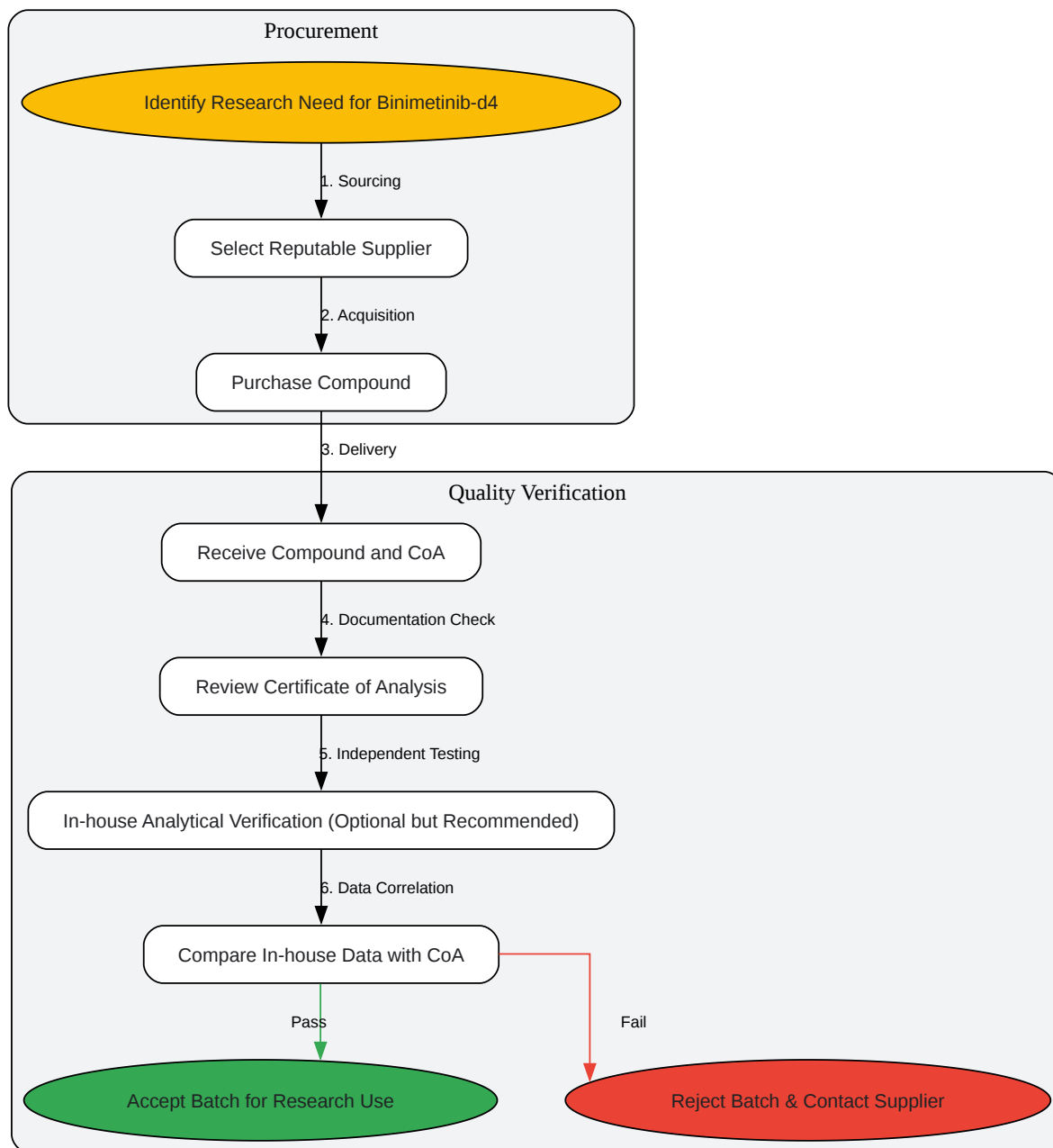
Quantification of Binimetinib-d4 in a Biological Matrix (e.g., Plasma)

This protocol is representative of a method for the quantitative analysis of Binimetinib in biological samples, where **Binimetinib-d4** would serve as an ideal internal standard.

Parameter	Description
Instrumentation	High-Performance Liquid Chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer.
Chromatographic Column	C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 μ m).
Mobile Phase	A gradient of 0.1% formic acid in water and 0.1% formic acid in acetonitrile.
Flow Rate	0.3 - 0.5 mL/min.
Injection Volume	5 - 10 μ L.
Ionization Mode	Electrospray Ionization (ESI) in positive mode.
MS/MS Transition	For Binimetinib: m/z 441.0 \rightarrow 325.1; For Binimetinib-d4 (Internal Standard): m/z 445.0 \rightarrow 329.1.
Sample Preparation	Protein precipitation of plasma samples with acetonitrile, followed by centrifugation and collection of the supernatant for injection.

Visualizing Key Processes and Pathways

To further aid researchers, the following diagrams illustrate the workflow for ensuring the quality of research compounds and the biological pathway in which Binimetinib is active.

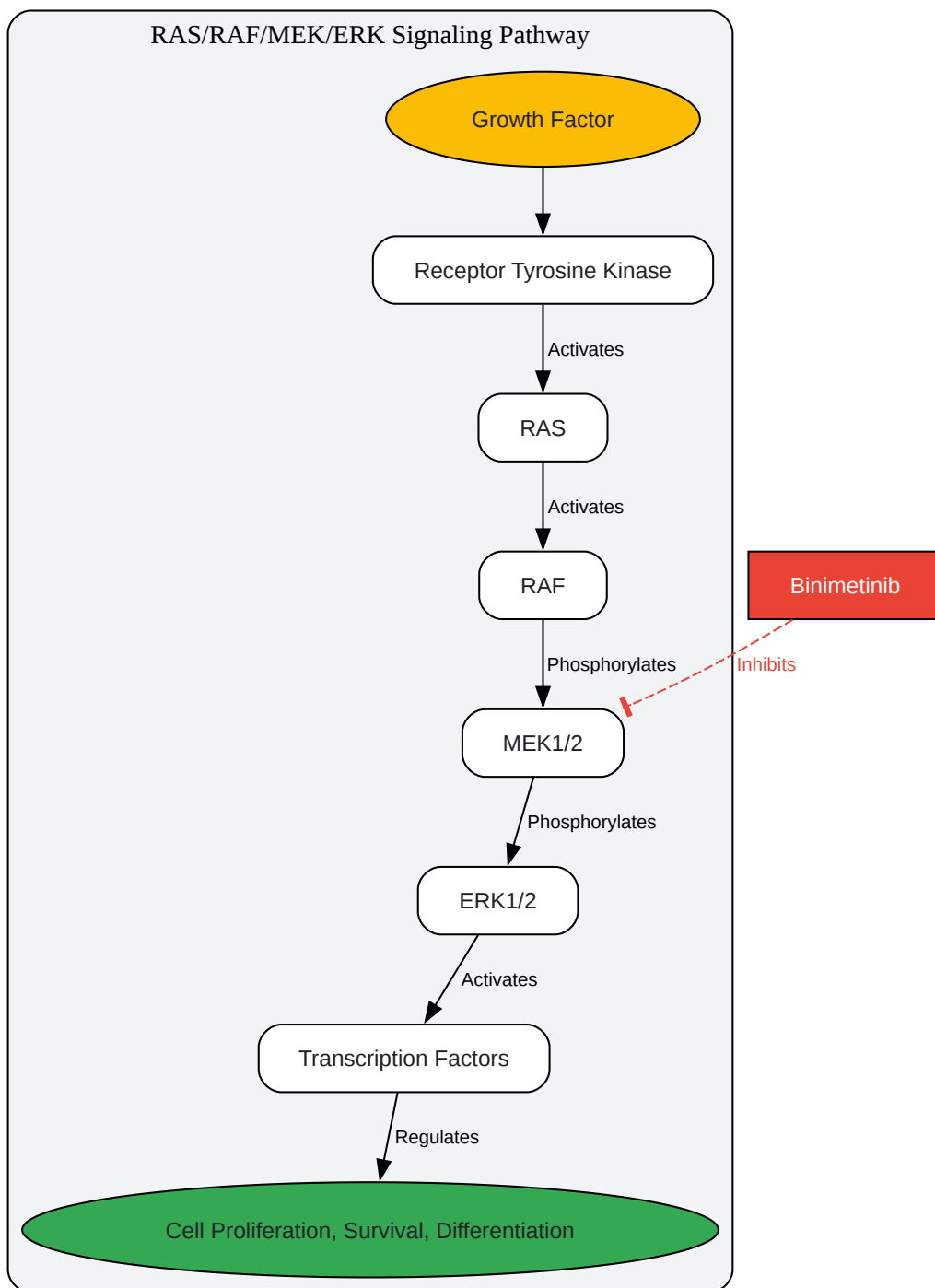


[Click to download full resolution via product page](#)

Caption: Workflow for procuring and verifying a research chemical.

Binimetinib is an inhibitor of MEK1 and MEK2, which are key components of the RAS/RAF/MEK/ERK signaling pathway. This pathway is frequently dysregulated in various

cancers.



[Click to download full resolution via product page](#)

Caption: The inhibitory action of Binimetinib on the MEK1/2 kinases.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. cleanchemlab.com [cleanchemlab.com]
- To cite this document: BenchChem. [A Technical Guide to Binimetinib-d4: Suppliers, Certificate of Analysis, and Experimental Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15613905#binimetinib-d4-supplier-and-certificate-of-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com